

# In-depth Technical Guide: Methyl 2-(2-pyrimidyl)acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl 2-(2-pyrimidyl)acetate*

Cat. No.: *B1315466*

[Get Quote](#)

CAS Number: 60561-50-4

This technical guide provides a comprehensive overview of **Methyl 2-(2-pyrimidyl)acetate**, a heterocyclic compound of interest to researchers and professionals in drug development and organic synthesis. This document outlines its chemical properties, offers a generalized synthesis protocol, and discusses the broader biological context of pyrimidine derivatives.

## Chemical and Physical Properties

**Methyl 2-(2-pyrimidyl)acetate** is a pyrimidine derivative with a methyl acetate group at the 2-position of the pyrimidine ring.[\[1\]](#)[\[2\]](#) Its fundamental properties are summarized in the table below, compiled from various chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

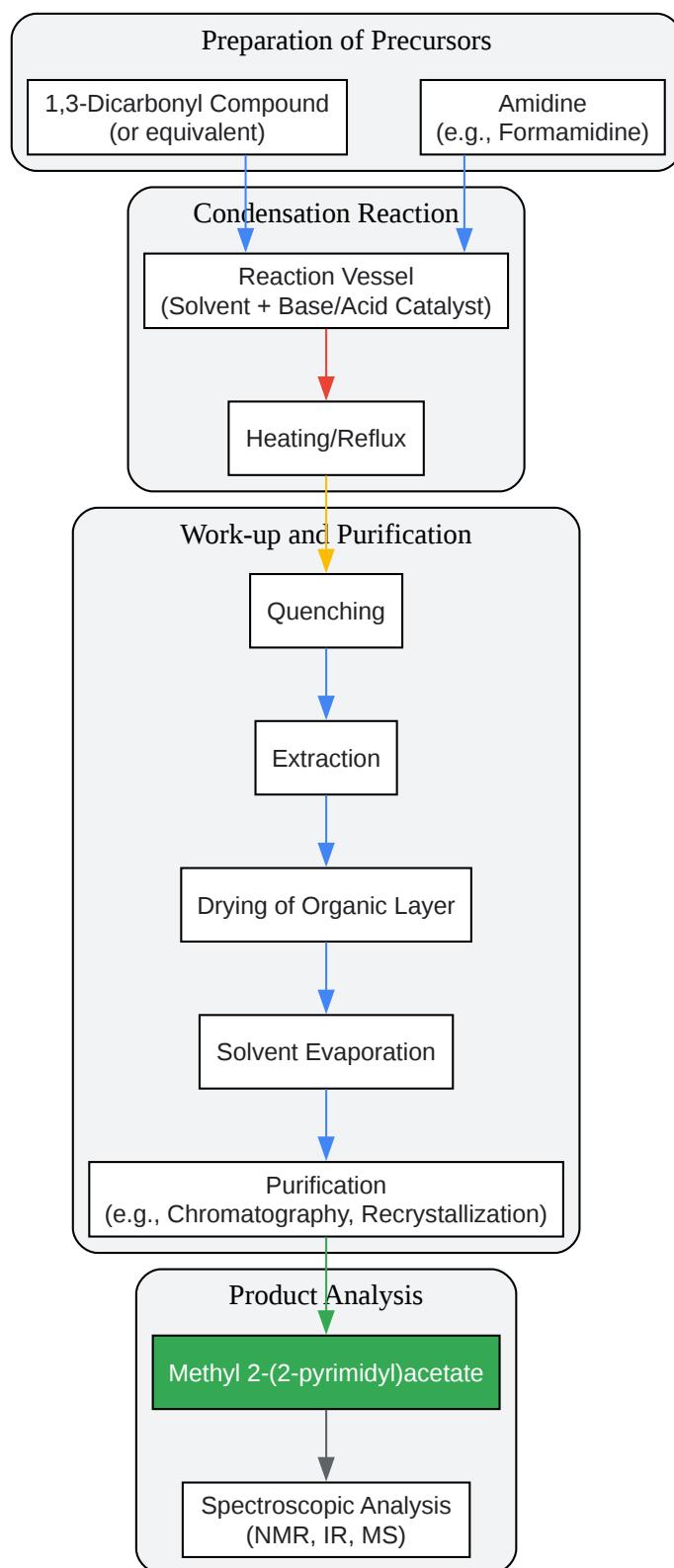
Property	Value	Source
CAS Number	60561-50-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	152.15 g/mol	<a href="#">[1]</a>
IUPAC Name	methyl 2-(pyrimidin-2-yl)acetate	<a href="#">[1]</a>
Boiling Point	220.1°C at 760 mmHg	<a href="#">[3]</a>
Density	1.182 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	86.9°C	<a href="#">[3]</a>
Refractive Index	1.508	<a href="#">[3]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **Methyl 2-(2-pyrimidyl)acetate** (CAS 60561-50-4) is not readily available in the reviewed literature, a general and widely applicable method for the synthesis of pyrimidine derivatives involves the condensation of a 1,3-dicarbonyl compound (or a synthetic equivalent) with an amidine.

A plausible synthetic approach for **Methyl 2-(2-pyrimidyl)acetate** would involve the reaction of a suitable three-carbon precursor bearing an ester group with formamidine. The following represents a generalized experimental workflow for the synthesis of a pyrimidine ring, which can be adapted for the specific synthesis of **Methyl 2-(2-pyrimidyl)acetate**.

## General Experimental Workflow for Pyrimidine Synthesis

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cas 60561-50-4|| where to buy Methyl 2-(2-pyrimidyl)acetate [english.chemenu.com]
- 2. CAS 60561-50-4 | 4H23-1-DL | MDL MFCD12198887 | Methyl 2-(2-pyrimidyl)acetate | SynQuest Laboratories [synquestlabs.com]
- 3. Methyl 2-(2-pyrimidyl)acetate price, buy Formaldehyde, Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
- 4. Methyl 2-(2-pyrimidyl)acetate, 60561-50-4-Amadis Chemical [amadischem.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Methyl 2-(2-pyrimidyl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1315466#methyl-2-2-pyrimidyl-acetate-cas-number\]](https://www.benchchem.com/product/b1315466#methyl-2-2-pyrimidyl-acetate-cas-number)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)